

Application Notes and Protocols for ER21355

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Compound of Interest

Compound Name: **ER21355**
Cat. No.: **B15578571**

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These application notes provide detailed protocols for the preparation and storage of solutions of **ER21355**, a potent and selective inhibitor of phosphodiesterase 5 (PDE5). Adherence to these guidelines is crucial for ensuring the integrity and activity of the compound in experimental settings.

Introduction

ER21355 is an investigational small molecule inhibitor of phosphodiesterase type 5 (PDE5), an enzyme that plays a critical role in the nitric oxide (NO)/cyclic guanosine monophosphate (cGMP) signaling pathway.^[1] By inhibiting PDE5, **ER21355** prevents the degradation of cGMP, leading to the potentiation of downstream signaling cascades involved in smooth muscle relaxation and vasodilation.^{[2][3][4]} Due to its mechanism of action, **ER21355** is a valuable tool for research in areas such as cardiovascular disease, erectile dysfunction, and pulmonary hypertension.

Proper handling, solution preparation, and storage are paramount to ensure the stability and efficacy of **ER21355** in in vitro and in vivo studies. These protocols provide standardized procedures to maintain the quality and performance of the compound.

Physicochemical Properties

ER21355 is typically supplied as a crystalline solid.^[1] While specific quantitative solubility data is not widely published, it is known to be soluble in organic solvents such as dimethyl sulfoxide (DMSO) and has limited solubility in aqueous solutions.^[1]

Table 1: Physicochemical and Solubility Data for **ER21355**

Property	Value	Reference>Note
IUPAC Name	1-[4-(1,3-benzodioxol-5-ylmethylamino)-6-chloroquinazolin-2-yl]piperidine-4-carboxylic acid	[1]
Molecular Formula	<chem>C22H21ClN4O4</chem>	[1]
Molecular Weight	440.9 g/mol	[1]
Appearance	Crystalline solid	[1]
Solubility in DMSO	≥ 10 mg/mL (Estimated)	Based on common solubility of small molecule inhibitors. Actual solubility should be determined experimentally.
Solubility in Ethanol	Limited (Estimated)	Qualitative assessment. Not recommended as a primary solvent for stock solutions.
Solubility in Water	Limited	[1]

Solution Preparation Protocols

The following protocols describe the preparation of stock and working solutions of **ER21355**. All procedures should be performed in a well-ventilated area, using appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses.

Preparation of a 10 mM Stock Solution in DMSO

Objective: To prepare a high-concentration stock solution of **ER21355** in DMSO for long-term storage and subsequent dilution.

Materials:

- **ER21355** solid compound

- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or polypropylene microcentrifuge tubes
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional)

Protocol:

- Calculate the required mass of **ER21355**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - Mass (mg) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
 - Mass (mg) = 0.010 mol/L x 0.001 L x 440.9 g/mol x 1000 mg/g = 4.409 mg
- Weighing **ER21355**:
 - Tare a sterile, dry vial on the analytical balance.
 - Carefully weigh 4.41 mg of **ER21355** into the vial.
- Dissolving the Compound:
 - Add 1 mL of anhydrous DMSO to the vial containing the **ER21355** powder.
 - Securely cap the vial.
- Ensuring Complete Dissolution:
 - Vortex the solution for 1-2 minutes.
 - Visually inspect the solution to ensure it is clear and free of particulates.

- If necessary, sonicate the vial for 5-10 minutes to aid dissolution.
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile, labeled microcentrifuge tubes.[\[5\]](#)
 - Store the aliquots at -20°C or -80°C for long-term storage.

Preparation of Aqueous Working Solutions

Objective: To prepare a diluted working solution of **ER21355** in an aqueous buffer or cell culture medium for immediate use in experiments.

Materials:

- 10 mM **ER21355** stock solution in DMSO
- Sterile aqueous buffer (e.g., PBS, pH 7.4) or cell culture medium
- Sterile microcentrifuge tubes or multi-well plates
- Calibrated micropipettes and sterile, filtered pipette tips

Protocol:

- Determine the final desired concentration and volume of the working solution.
- Calculate the required volume of the 10 mM stock solution.
 - Use the formula: $C_1V_1 = C_2V_2$
 - C_1 = Concentration of the stock solution (10 mM)
 - V_1 = Volume of the stock solution to be added
 - C_2 = Desired final concentration of the working solution
 - V_2 = Final volume of the working solution

- For example, to prepare 1 mL of a 10 µM working solution:
 - $V_1 = (10 \mu\text{M} \times 1 \text{ mL}) / 10,000 \mu\text{M} = 0.001 \text{ mL} = 1 \mu\text{L}$
- Dilution:
 - Add the appropriate volume of the aqueous buffer or cell culture medium to a sterile tube.
 - Add the calculated volume of the 10 mM **ER21355** stock solution to the buffer.
 - Gently mix the solution by pipetting or vortexing.

Important Considerations:

- The final concentration of DMSO in the aqueous working solution should be kept to a minimum (typically <0.5%) to avoid solvent-induced cellular toxicity or off-target effects.
- Due to the limited aqueous solubility of **ER21355**, it is recommended to prepare working solutions fresh for each experiment and use them immediately.
- If precipitation is observed upon dilution into an aqueous buffer, consider further dilution of the stock solution in DMSO before adding it to the aqueous medium.

Storage and Stability

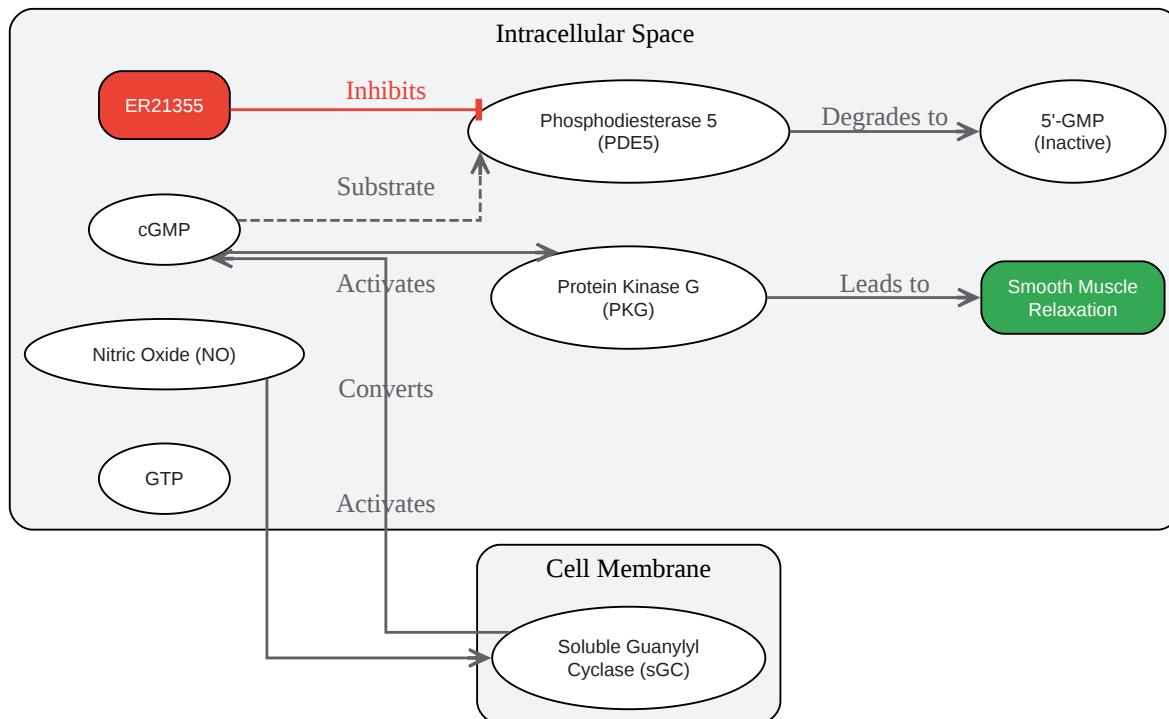
Proper storage of **ER21355** as a solid and in solution is critical to maintain its chemical integrity and biological activity.

Table 2: Recommended Storage Conditions for **ER21355**

Form	Solvent	Storage Temperature	Recommended Duration	Notes
Solid (Powder)	N/A	-20°C	Up to 3 years	Store in a tightly sealed, light-resistant container in a desiccated environment. [6]
Stock Solution	DMSO	-20°C	Up to 3 months	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. Protect from light. [5]
Stock Solution	DMSO	-80°C	Up to 6 months	Recommended for longer-term storage. Aliquot and protect from light. [7]
Working Solution	Aqueous	2-8°C	Up to 24 hours	Prepare fresh for each experiment. Do not store for extended periods due to potential for degradation.

Visualizations

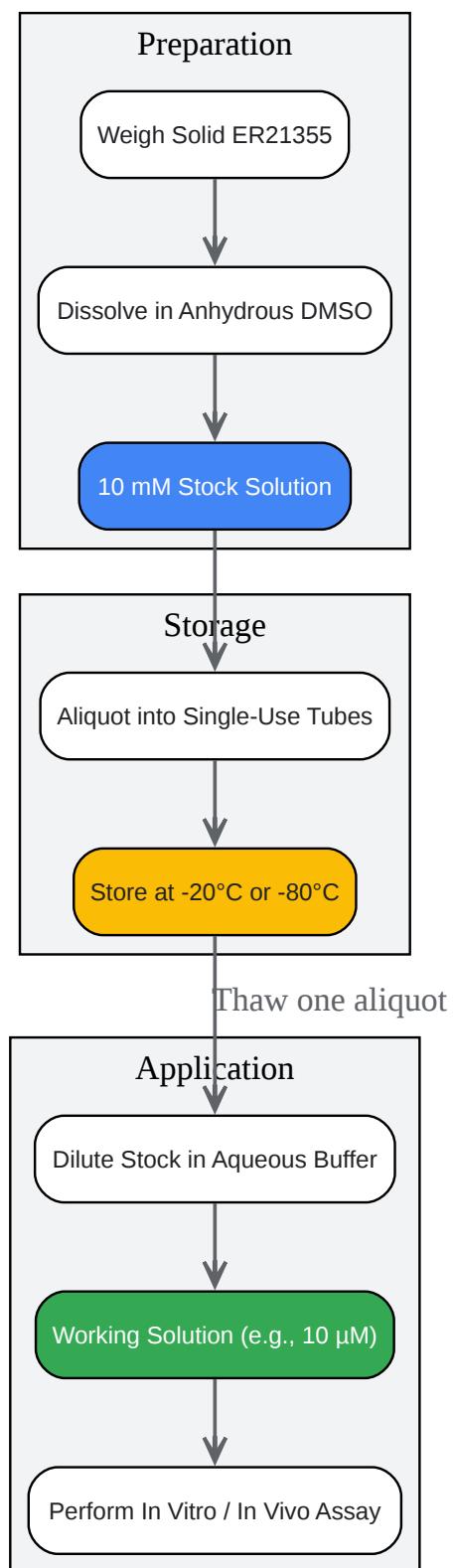
ER21355 Mechanism of Action: PDE5 Inhibition in the NO/cGMP Signaling Pathway



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Caption: Mechanism of action of **ER21355** in the NO/cGMP signaling pathway.

Experimental Workflow for ER21355 Solution Preparation and Use



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Caption: A typical workflow for the preparation and use of **ER21355** solutions.

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